

Essential Safety and Handling Guide for (5R)-BW-4030W92 (Remifentanil Hydrochloride)

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Compound of Interest

Compound Name: (5R)-BW-4030W92

Cat. No.: B3420437

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This guide provides critical safety and logistical information for laboratory professionals handling **(5R)-BW-4030W92**, a potent synthetic opioid identified as Remifentanil hydrochloride. Adherence to these procedures is essential to ensure personal safety and proper management of this hazardous substance.

Remifentanil hydrochloride is classified as a highly hazardous substance, being fatal if swallowed, in contact with skin, or if inhaled.^[1] It is also suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure.^[1] Therefore, stringent safety measures are imperative.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **(5R)-BW-4030W92** in a laboratory setting.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N100, R100, or P100 disposable filtering facepiece respirator, or a higher level of protection.[2]	Protects against inhalation of the potent, fine powder, which can be fatal.[1] Use should be in the context of a comprehensive respiratory protection program.[2]
Hand Protection	Powder-free nitrile or natural rubber gloves.[3]	Prevents dermal absorption, which can be fatal.[1] Consult glove manufacturer's data for permeability.[3]
Eye and Face Protection	Chemical splash goggles and a face shield.[3]	Protects mucous membranes from contact with airborne particles.[4]
Body Protection	Protective laboratory coat, apron, or a disposable garment.[3]	Minimizes the risk of the powder contaminating personal clothing.

Experimental Protocol: Safe Handling of (5R)-BW-4030W92 Powder

This protocol outlines the essential steps for safely handling powdered **(5R)-BW-4030W92** in a research laboratory, from preparation to disposal.

1. Preparation and Pre-Handling:

- **Controlled Access:** Conduct all work in a designated area with restricted access.
- **Decontamination Supplies:** Ensure an eyewash station and safety shower are readily accessible.[3] Prepare a decontamination solution of soap and water.[2]
- **Emergency Plan:** Have a written emergency plan for accidental exposure, including contact information for poison control.

2. Weighing and Handling:

- Ventilation: All handling of the powder must be performed within a certified chemical fume hood or a similar containment enclosure to control airborne levels.[\[3\]](#)
- Donning PPE: Before handling, don all required PPE as specified in the table above.
- Weighing: Use a dedicated analytical balance inside the fume hood. Handle the container with care to avoid creating dust.
- Aliquotting: If preparing solutions, add the solvent to the powder slowly to minimize aerosolization.

3. Post-Handling and Decontamination:

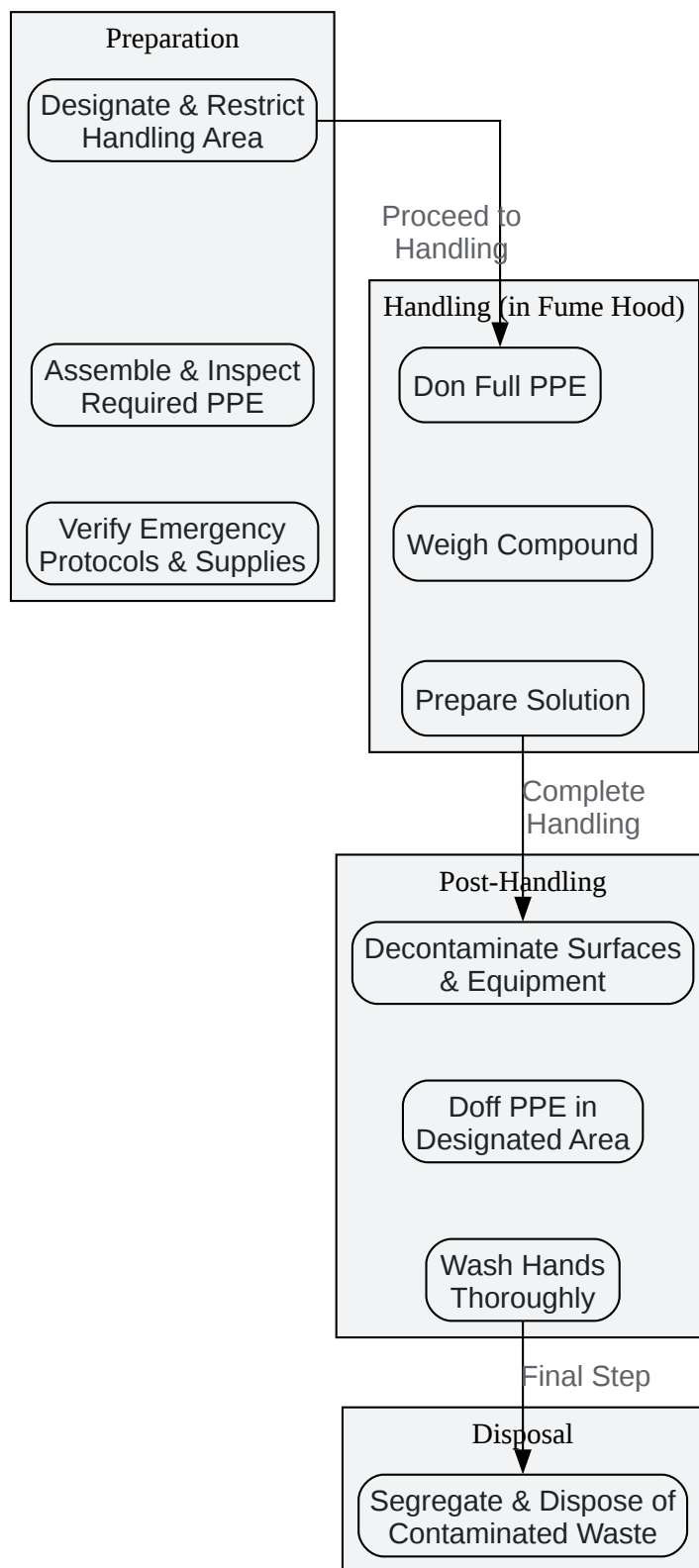
- Surface Decontamination: After handling, decontaminate all surfaces and equipment with soap and water.[\[2\]](#)
- Doffing PPE: Remove PPE in the designated area, avoiding contamination of skin and clothing.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[3\]](#)

4. Disposal Plan:

- Waste Segregation: All contaminated materials, including disposable PPE and cleaning materials, must be treated as hazardous waste.
- Waste Disposal: Dispose of contents and container in accordance with local, state, and federal regulations.[\[1\]](#)[\[3\]](#) Do not dispose of with household garbage or allow it to reach the sewage system.[\[1\]](#)
- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[\[5\]](#)

Safe Handling Workflow

The following diagram illustrates the key stages of safely handling **(5R)-BW-4030W92** in a laboratory setting.



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Safe Handling Workflow for (5R)-BW-4030W92

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